

# C.I. Direct Blue 75: A Technical Guide to its Solubility Profile

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For Researchers, Scientists, and Drug Development Professionals

### Introduction

**C.I. Direct Blue 75**, also known by its Colour Index Number 34220 and CAS number 6428-60-0, is a trisazo class direct dye.[1] Its primary applications are in the dyeing of paper, textiles, and leather.[2][3] Understanding the solubility of this dye in various solvents is crucial for its effective application, for developing new formulations, and for assessing its environmental fate. This technical guide provides a comprehensive overview of the known solubility characteristics of **C.I. Direct Blue 75** and outlines a detailed experimental protocol for its quantitative determination.

## **Core Properties of C.I. Direct Blue 75**



Property	Value	Reference
C.I. Name	Direct Blue 75	[1]
C.I. Number	34220	[2]
CAS Number	6428-60-0	[1][2][3]
Chemical Class	Trisazo	[1][2]
Molecular Formula	C42H25N7Na4O13S4	[1]
Molecular Weight	1055.91 g/mol	[1]
Appearance	Dark blue powder	[2]

## **Solubility Data**

Comprehensive searches of scientific literature and technical data sheets have yielded qualitative solubility information for **C.I. Direct Blue 75**. Quantitative data, however, remains largely unpublished. The available information is summarized below.

Solvent	Solubility	Citation
Water	Soluble	[1][2][3]
Organic Solvents	Insoluble	[1]

The solubility of direct dyes in water is attributed to the presence of water-soluble groups, such as sulfonic acid groups (-SO3H) or carboxyl groups (-COOH), in their molecular structure.

## Experimental Protocol: Determination of C.I. Direct Blue 75 Solubility by UV-Vis Spectrophotometry

The following is a detailed, generalized protocol for the quantitative determination of **C.I. Direct Blue 75** solubility in a given solvent, primarily water. This method is based on the principle of Beer-Lambert Law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.



## **Materials and Equipment**

- C.I. Direct Blue 75 powder
- Solvent of interest (e.g., deionized water)
- Volumetric flasks (various sizes, e.g., 100 mL, 50 mL, 25 mL, 10 mL)
- Pipettes (various sizes)
- Analytical balance
- Magnetic stirrer and stir bars
- Beakers
- Funnels
- Syringe filters (0.45 μm)
- UV-Vis Spectrophotometer
- Cuvettes (quartz or glass, depending on the wavelength)

### **Procedure**

Part 1: Preparation of Standard Solutions and Calibration Curve

- Prepare a Stock Solution: Accurately weigh a known mass of **C.I. Direct Blue 75** (e.g., 100 mg) and dissolve it in a known volume of the solvent in a volumetric flask (e.g., 100 mL) to create a stock solution of known concentration (e.g., 1 g/L).
- Prepare a Series of Dilutions: Prepare a series of standard solutions of decreasing concentrations by diluting the stock solution. For example, prepare five standards by pipetting 1, 2, 5, 10, and 20 mL of the stock solution into separate 100 mL volumetric flasks and diluting to the mark with the solvent.
- Determine the Wavelength of Maximum Absorbance (λmax): Scan one of the standard solutions across a range of wavelengths (e.g., 400-800 nm) to determine the λmax, the



wavelength at which the dye exhibits the highest absorbance.

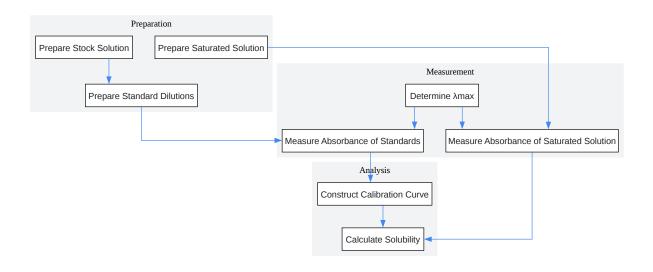
- Measure Absorbance of Standards: Measure the absorbance of each standard solution at the determined λmax using the UV-Vis spectrophotometer. Use the pure solvent as a blank to zero the instrument.
- Construct a Calibration Curve: Plot a graph of absorbance versus concentration for the standard solutions. The resulting plot should be a straight line that passes through the origin, in accordance with Beer-Lambert Law. Determine the equation of the line (y = mx + c), where 'y' is absorbance, 'm' is the slope (molar absorptivity), 'x' is the concentration, and 'c' is the y-intercept (which should be close to zero).

#### Part 2: Preparation and Measurement of a Saturated Solution

- Prepare a Saturated Solution: Add an excess amount of C.I. Direct Blue 75 powder to a known volume of the solvent in a beaker.
- Equilibrate: Stir the mixture vigorously using a magnetic stirrer for a prolonged period (e.g., 24-48 hours) at a constant temperature to ensure that equilibrium is reached and the solution is saturated.
- Separate the Solid and Liquid Phases: Allow the undissolved solid to settle. Carefully withdraw a sample of the supernatant using a syringe and filter it through a 0.45 μm syringe filter to remove any suspended particles.
- Dilute the Saturated Solution: Accurately dilute the filtered saturated solution with the solvent to bring its absorbance within the linear range of the calibration curve. The dilution factor must be recorded.
- Measure Absorbance: Measure the absorbance of the diluted saturated solution at the λmax.
- Calculate Solubility: Use the equation of the calibration curve to determine the concentration of the diluted saturated solution. Multiply this concentration by the dilution factor to obtain the solubility of **C.I. Direct Blue 75** in the solvent at that temperature.

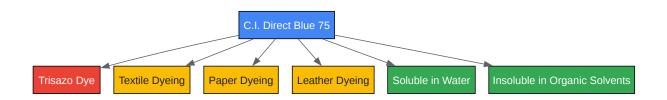
## **Visualizations**





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Caption: Experimental workflow for determining dye solubility.



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Caption: Properties of C.I. Direct Blue 75.

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## References

- 1. worlddyevariety.com [worlddyevariety.com]
- 2. colorantsgroup.com [colorantsgroup.com]
- 3. Direct Blue 75 Dyes Manufacturers in Mumbai Gujarat India [colorantsgroup.com]
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